

Technical Guide: Bis(4-Methyl-2-pentyl) Phthalate-d4 Certified Reference Material

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Compound of Interest

Compound Name: *Bis(4-Methyl-2-pentyl) Phthalate-d4*

Cat. No.: B569739

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis(4-methyl-2-pentyl) phthalate is a diester of phthalic acid. The deuterated form, **Bis(4-Methyl-2-pentyl) Phthalate-d4**, serves as an internal standard for the quantification of bis(4-methyl-2-pentyl) phthalate in various matrices. Its use is critical in analytical chemistry, particularly in chromatography-mass spectrometry techniques, to correct for analyte losses during sample preparation and instrumental analysis. This certified reference material (CRM) ensures the accuracy and reliability of these quantitative methods.

Physicochemical Properties

The fundamental properties of **Bis(4-Methyl-2-pentyl) Phthalate-d4** are essential for its application as a certified reference material. These properties are summarized in the table below.

Property	Value	Reference
CAS Number	1398066-13-1	[1]
Molecular Formula	C ₂₀ H ₂₆ D ₄ O ₄	
Molecular Weight	338.47 g/mol	
Appearance	Solid	
Storage Temperature	-20°C	

Quantitative Data

Certified reference materials are accompanied by a Certificate of Analysis that provides crucial quantitative data regarding their purity, concentration, and isotopic enrichment. While specific values are lot-dependent, the following table illustrates the typical data provided for **Bis(4-Methyl-2-pentyl) Phthalate-d4**.

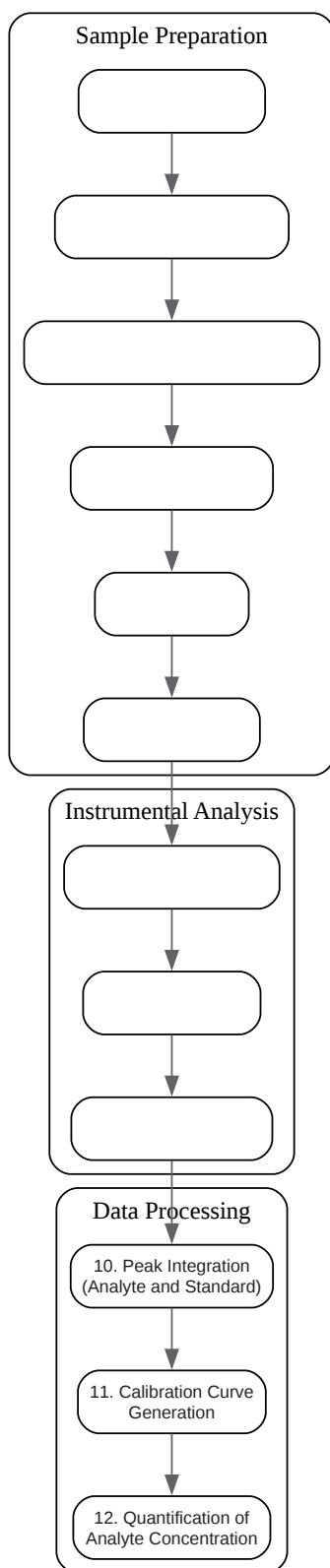
Parameter	Specification
Chemical Purity (as non-deuterated)	≥98%
Deuterium Incorporation	>99 atom % D
Certified Concentration	100 µg/mL in Methanol (example)
Expanded Uncertainty (k=2)	± 5 µg/mL (example)
Isotopic Distribution	d ₀ < 0.5%, d ₁ < 1%, d ₂ < 5%, d ₃ < 15%

Experimental Protocols

The primary application of **Bis(4-Methyl-2-pentyl) Phthalate-d4** is as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

General Workflow for Sample Analysis

The following diagram illustrates a typical workflow for the quantification of phthalates in a sample matrix using a deuterated internal standard.



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Caption: General workflow for quantitative analysis using an internal standard.

Detailed GC-MS Protocol for Phthalate Analysis

This protocol is a representative method for the analysis of phthalates in a given matrix.

1. Sample Preparation:

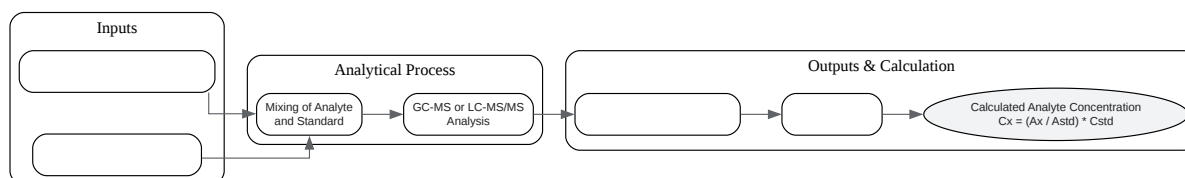
- Accurately weigh 1 gram of the homogenized sample into a glass centrifuge tube.
- Spike the sample with a known amount of **Bis(4-Methyl-2-pentyl) Phthalate-d4** solution.
- Add 5 mL of hexane and vortex for 1 minute.
- Centrifuge at 3000 rpm for 5 minutes.
- Carefully transfer the hexane layer to a clean glass tube.
- Repeat the extraction twice more with 5 mL of hexane each time.
- Combine the hexane extracts and concentrate to approximately 0.5 mL under a gentle stream of nitrogen.
- Reconstitute the sample to a final volume of 1 mL with hexane.

2. GC-MS Instrumental Conditions:

Parameter	Value
Gas Chromatograph	Agilent 7890B or equivalent
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Injector Temperature	280°C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Program	Initial 60°C for 1 min, ramp to 220°C at 20°C/min, then to 300°C at 10°C/min, hold for 5 min
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Mass Spectrometer	Agilent 5977A or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions	m/z 149, 167, 279 for native phthalates; specific ions for d4-standard

Signaling Pathways and Logical Relationships

The primary role of **Bis(4-Methyl-2-pentyl) Phthalate-d4** is not to investigate biological signaling pathways directly, but to ensure the accuracy of measurements of its non-deuterated counterpart, which may be the subject of such investigations. The logical relationship in its use is based on the principle of isotope dilution mass spectrometry.



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Caption: Logical relationship in isotope dilution mass spectrometry.

This diagram illustrates that by adding a known amount of the deuterated standard to a sample containing an unknown amount of the analyte, and assuming that both compounds behave identically during sample processing and analysis, the ratio of their signals from the mass spectrometer can be used to accurately calculate the concentration of the native analyte.

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References

- 1. Qmx Laboratories - Phthalic acid, bis-4-methyl-2-pentyl ester D₄_1398066-13-1_25mg [qmx.com]
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